

cis-4-Decenal safety and handling precautions

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Compound of Interest

Compound Name: *cis-4-Decenal*

Cat. No.: B1232446

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An In-depth Technical Guide to the Safety and Handling of **cis-4-Decenal**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **cis-4-Decenal** (CAS No. 21662-09-9), a monounsaturated fatty aldehyde. The following sections detail its hazardous properties, safe handling procedures, and emergency response protocols to ensure the safety of laboratory and research personnel.

Chemical and Physical Properties

cis-4-Decenal is a colorless to very faint yellow liquid.^{[1][2]} Key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C10H18O	[3]
Molecular Weight	154.25 g/mol	[4]
Boiling Point	78 - 80 °C at 10 mmHg	[2][3]
Flash Point	81 °C / 177.8 °F (closed cup)	[3][5]
Density	0.847 - 0.857 g/mL at 25 °C	[2][5]
Refractive Index	n _{20/D} 1.443	[2][6]
Water Solubility	Not miscible	[1][2][7]

Hazard Identification and Classification

cis-4-Decenal is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.^{[8][9][10]} It is also a combustible liquid.^{[3][9]}

GHS Hazard Statements

Code	Hazard Statement	Hazard Class	Category
H227	Combustible liquid	Flammable liquids	4
H315	Causes skin irritation	Skin corrosion/irritation	2
H319	Causes serious eye irritation	Serious eye damage/eye irritation	2
H335	May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation	3
H412	Harmful to aquatic life with long lasting effects	Hazardous to the aquatic environment, long-term hazard	3

Source:^{[8][9][10]}

Signal Word: Warning^{[3][6][9]}

Toxicology and Health Effects

cis-4-Decenal is reported to have low toxicity by ingestion and skin contact.^{[1][2][7]} However, it is a known skin and eye irritant.^{[1][2][8]} Chronic exposure to uremic toxins, a class of compounds that includes **cis-4-Decenal**, may be associated with renal and cardiovascular issues.^[4] Symptoms of overexposure can include headache, dizziness, tiredness, nausea, and vomiting.^[3]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

When handling **cis-4-Decenal**, the following personal protective equipment should be worn:

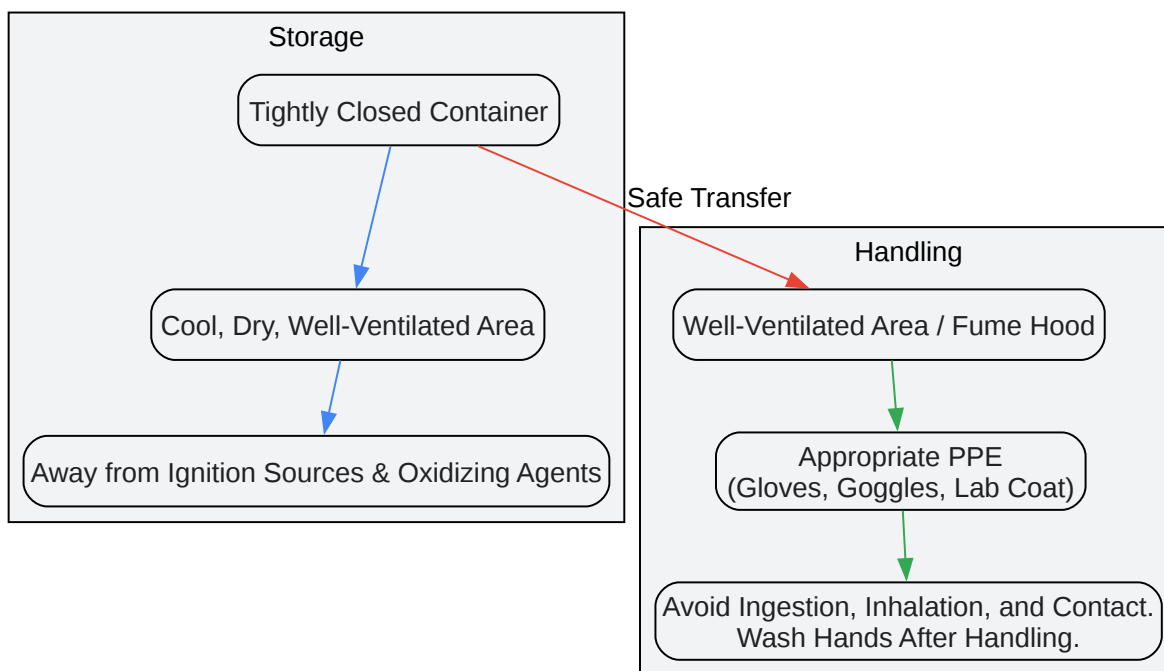
- Eye Protection: Safety glasses with side-shields or goggles.[\[1\]](#)[\[6\]](#)
- Hand Protection: Suitable chemical-resistant gloves.[\[1\]](#)[\[6\]](#)
- Skin and Body Protection: A lab coat or other protective clothing.[\[1\]](#)
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[\[1\]](#)[\[6\]](#)

Engineering Controls

Work with **cis-4-Decenal** should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)[\[5\]](#) Eyewash stations and safety showers must be readily accessible in the work area.[\[5\]](#)

Storage

Store **cis-4-Decenal** in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[11\]](#) Keep it away from heat, sparks, open flames, and other sources of ignition.[\[3\]](#)[\[5\]](#) Incompatible materials include strong oxidizing agents.[\[5\]](#)



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Diagram 1: Safe Storage and Handling Workflow for **cis-4-Decenal**.

Accidental Release and Disposal

Accidental Release

In the event of a spill:

- Remove all sources of ignition.^[5]
- Ensure adequate ventilation.^[5]
- Wear appropriate personal protective equipment.^[5]
- Absorb the spill with an inert material (e.g., sand, earth).^[5]

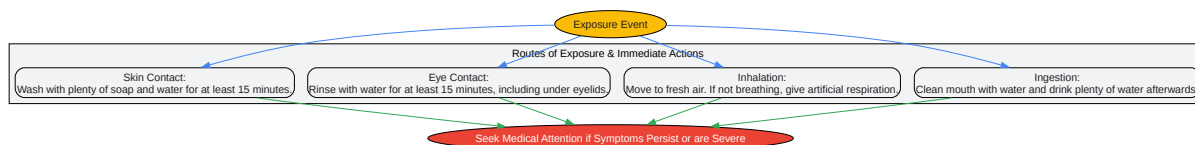
- Collect the absorbed material into a suitable, closed container for disposal.[5]
- Do not allow the substance to enter drains or the environment.[5]

Disposal

Dispose of **cis-4-Decenal** and its containers in accordance with local, state, and federal regulations.[5] This should be done through an approved waste disposal plant.[9]

First Aid Measures

Immediate medical attention may be required in case of exposure.[3]



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Diagram 2: First Aid Procedures for **cis-4-Decenal** Exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[3] Get medical attention.[3]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[3] If skin irritation persists, call a physician.[3][5]
- Inhalation: Remove to fresh air.[3] If the person is not breathing, give artificial respiration.[1] Get medical attention if symptoms occur.[3]

- Ingestion: Clean mouth with water and drink plenty of water afterwards.[3] Do not induce vomiting.[11]

Fire-Fighting Measures

cis-4-Decenal is a combustible liquid.[3]

- Suitable Extinguishing Media: Use water mist, carbon dioxide (CO₂), dry chemical, or foam. [5][11] Water mist may be used to cool closed containers.[3]
- Unsuitable Extinguishing Media: Do not use a direct stream of water.[11]
- Specific Hazards: Containers may explode when heated.[3] When heated to decomposition, it may emit acrid smoke and irritating fumes.[1][2][7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][5]

Experimental Protocols

Detailed experimental protocols for the toxicological and irritation testing of **cis-4-Decenal** are not provided in the readily available safety data sheets. However, references to standard methods are made. For instance, biodegradability is determined according to OECD test method guidelines.[12] The provided hazard classifications are based on data from these standardized tests. For specific experimental details, researchers should consult the primary toxicological literature or contact the chemical supplier.

Stability and Reactivity

- Stability: Stable under normal conditions.[3][5]
- Hazardous Reactions: None under normal processing.[3][5]
- Conditions to Avoid: Keep away from open flames, hot surfaces, and sources of ignition.[3][5]
- Incompatible Materials: Strong oxidizing agents.[5]

- Hazardous Decomposition Products: No information available, but combustion may produce carbon monoxide and carbon dioxide.[11]
- Hazardous Polymerization: Does not occur.[5]

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